

Proper Disposal Procedures: 2-Propanone, 1-(2-hydroxyethoxy)-[1]

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Compound of Interest

Compound Name: 2-Propanone, 1-(2-hydroxyethoxy)-

Cat. No.: B13828123

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Executive Summary & Chemical Identity

Objective: Provide an authoritative, legally compliant disposal strategy for **2-Propanone, 1-(2-hydroxyethoxy)-** (also known as 1-(2-hydroxyethoxy)acetone). Scope: This guide covers hazard identification, waste segregation, packaging, and regulatory classification for research and industrial settings.

Chemical Profile:

- Chemical Name: **2-Propanone, 1-(2-hydroxyethoxy)-**
- Molecular Formula:
- Functional Classification: Glycol Ether / Ketone
- Structural Logic: The molecule contains a ketone group (flammability hazard) and an ether linkage terminating in a hydroxyl group (polarity/solubility).
- Disposal Class: Non-Halogenated Organic Solvent (Ignitable).

Hazard Identification & Waste Classification

Effective disposal begins with accurate characterization.^[1] Due to the ether and ketone functionalities, this substance must be treated as a Flammable/Combustible Liquid and a potential Peroxide Former upon prolonged storage.

Hazard Category	Classification	Critical Disposal Implication
Flammability	Ignitable Waste (D001)	Must be stored away from oxidizers. Flash point is likely between 60°C–93°C (Combustible), but treat as Flammable for safety margins.
Reactivity	Peroxide Suspect	Contains a ether linkage. While less aggressive than diethyl ether, check for peroxides if stored >12 months before disposal.
Health	Irritant (Skin/Eye)	PPE (Nitrile/Butyl gloves) is mandatory during waste transfer.
Solubility	Water Soluble	DO NOT pour down the drain. High biological oxygen demand (BOD) violates sewer discharge permits.

Pre-Disposal Handling & Segregation

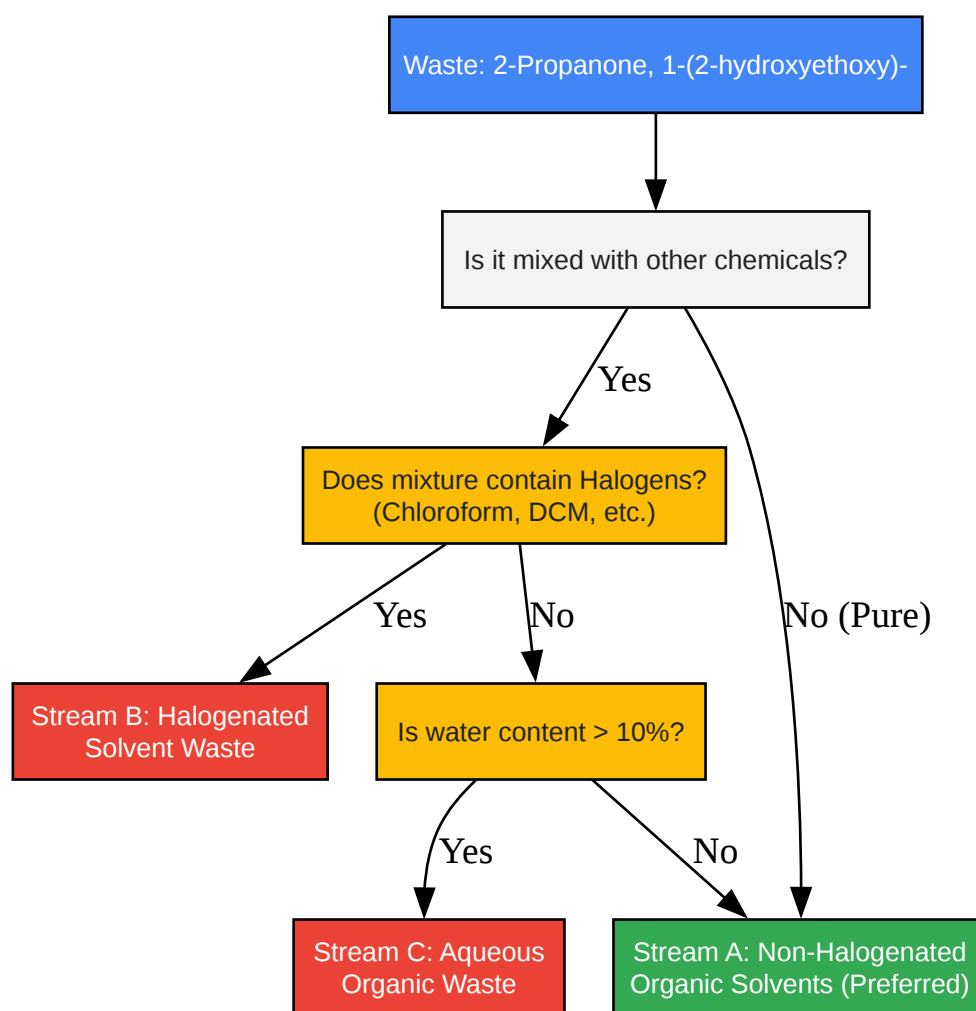
Core Directive: Never mix this chemical with incompatible waste streams. Violent reactions may occur.^{[2][3]}

Incompatibility Matrix

- Oxidizers: Nitric acid, Perchloric acid, Hydrogen Peroxide. (Risk: Explosion/Fire).[2][3][4][5][6][7][8]
- Strong Bases: Sodium Hydroxide. (Risk: Exothermic condensation/polymerization).

Waste Segregation Workflow

The following decision tree illustrates the logic for segregating this specific chemical from other lab wastes.



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Figure 1: Waste segregation logic. This chemical should ideally be directed to Stream A (Non-Halogenated Solvents) for fuel blending/incineration.

Step-by-Step Disposal Procedures

Scenario A: Small-Scale Laboratory Disposal (Benchtop)

Context: Disposal of reaction byproducts or expired reagents (< 5 Liters).

- Preparation:
 - Don PPE: Safety glasses, lab coat, and Butyl Rubber or Nitrile gloves (Acetone derivatives can degrade latex).
 - Verify the waste container is compatible (HDPE plastic or Amber Glass).
- Peroxide Testing:
 - If the container is old (>1 year) or crystals are visible around the cap, STOP. Do not open. Contact EHS immediately.
 - If liquid is clear, test with a peroxide test strip. If < 10 ppm, proceed.
- Transfer:
 - Pour slowly into the "Non-Halogenated Solvent Waste" carboy.
 - Use a funnel to prevent spills.
- Labeling:
 - Tag the container with the full chemical name: **2-Propanone, 1-(2-hydroxyethoxy)-**.
 - Check "Flammable" and "Irritant" on the hazardous waste tag.
 - Do not use abbreviations like "Ether Ketone".

Scenario B: Large-Scale/Industrial Disposal

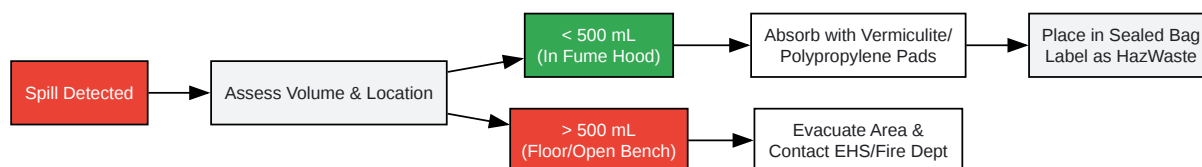
Context: Drum-level waste for pickup by a licensed contractor.

- Bulking:

- Combine with compatible non-halogenated solvents (e.g., Acetone, Ethanol, Methanol).
- Ensure the drum is grounded/bonded during transfer to prevent static discharge ignition.[3]
- Regulatory Coding (RCRA):
 - Assign EPA Waste Code D001 (Ignitable).
 - If the mixture contains other regulated solvents (e.g., Methanol), add F003.
- Final Disposal Method:
 - The preferred method is Fuel Blending (High BTU recovery) or Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).

Emergency Response: Spills

Immediate Action: If a spill occurs during disposal, follow this containment workflow.



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Figure 2: Emergency spill response protocol. Evacuation is required for large spills due to flammability and vapor inhalation risks.

Regulatory Compliance & References

US EPA (RCRA):

- D001: Ignitable Characteristic (Flash point < 60°C).[8] Even if the pure substance has a higher flash point, mixtures with acetone/solvents usually trigger this.

- Empty Containers: P-listed? No. U-listed? No. Triple rinse empty containers; rinsate must be treated as hazardous waste. Defaced containers may be recycled or trashed depending on local laws.

References:

- National Institutes of Health (PubChem).Compound Summary: Hydroxyacetone derivatives. Retrieved from [[Link](#)]
- US EPA.Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [[Link](#)]

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